

Technical Guide: L-Tyrosine-13C9 – Structural Dynamics and Biosynthetic Production

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Compound of Interest

Compound Name: *L-Tyrosine-13C9*

CAS No.: 55443-60-2

Cat. No.: B3271782

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Introduction

L-Tyrosine-13C9 (Universal-13C-L-Tyrosine) is a stable isotopologue of the non-essential aromatic amino acid L-tyrosine, wherein all nine carbon atoms are substituted with Carbon-13 (

).^[1] Unlike radioisotopes, it is non-radioactive and stable, making it a critical tool in quantitative proteomics (SILAC), metabolic flux analysis (MFA), and Biomolecular NMR.

For drug development and metabolic research, the value of **L-Tyrosine-13C9** lies in its mass shift (+9 Da) and its magnetic resonance properties. This guide provides a rigorous technical breakdown of its chemical structure, the dominant biosynthetic pathways for its production, and the downstream processing required to achieve pharmaceutical-grade purity.

Chemical Structure and Properties^[2]

The distinguishing feature of **L-Tyrosine-13C9** is the complete isotopic enrichment of its carbon skeleton. This results in a uniform mass shift that is easily resolvable by mass spectrometry and provides a fully coupled spin system for NMR.

Physicochemical Specifications

Property	Unlabeled L-Tyrosine	L-Tyrosine-13C9
Molecular Formula		
Molecular Weight	181.19 g/mol	190.12 g/mol (+9.03 Da)
Isotopic Purity	~1.1% (Natural Abundance)	≥99%
Solubility	0.45 g/L (Water, 25°C)	Identical
pKa Values	-COOH: 2.2, -NH3: 9.1, Phenol: 10.1	Identical
CAS Number	60-18-4	55443-60-2

Structural Visualization

The molecule consists of a phenol group attached to an alanine side chain. In the 13C9 isotopologue, the aromatic ring (

) and the aliphatic side chain (

) are fully labeled.

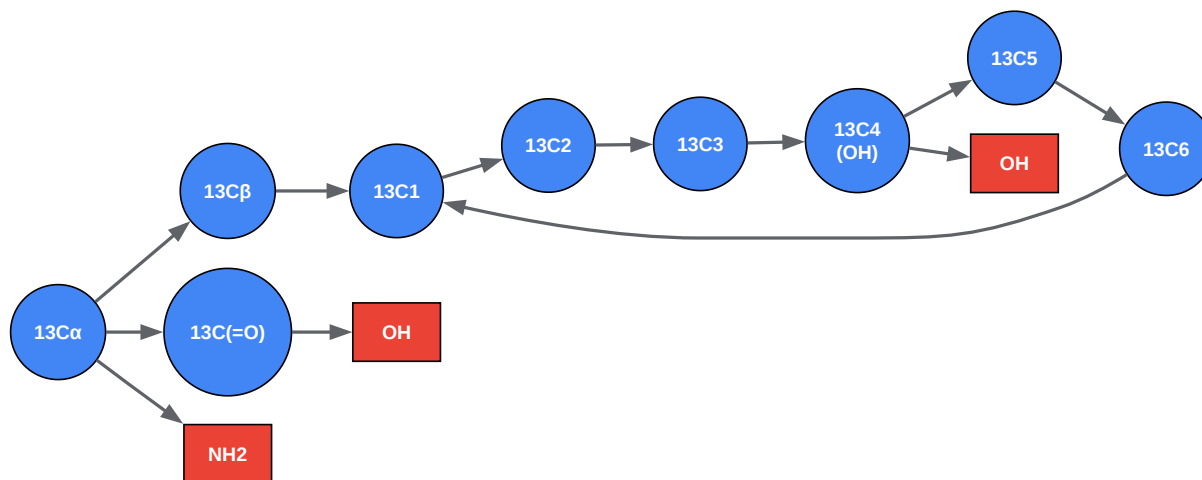


Figure 1: Connectivity of L-Tyrosine-13C9. All carbon nodes are 13C-enriched.

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[1]

Synthesis Pathways[4][5]

While chemical total synthesis of specific isotopomers (e.g., ring-labeled only) is possible, the biosynthetic route via fermentation is the industry standard for uniformly labeled (U-13C9) L-Tyrosine. This approach ensures high isotopic enrichment (>98%) and chiral purity (L-isomer).

The Shikimate Pathway (Core Biosynthesis)

The synthesis relies on the Shikimate Pathway, a metabolic route found in bacteria (*E. coli*, *Corynebacterium glutamicum*) and plants, but absent in mammals.

Mechanism:

- Carbon Source: The process begins with

-Glucose as the sole carbon source.

- Condensation: Phosphoenolpyruvate (PEP) and Erythrose-4-phosphate (E4P) condense to form DAHP.
- Aromatization: The pathway progresses through Shikimate and Chorismate.
- Branch Point: Chorismate is converted to Prephenate, the specific precursor for Tyrosine and Phenylalanine.
- Final Oxidation: Prephenate is decarboxylated and dehydrogenated to 4-Hydroxyphenylpyruvate (HPP), which is transaminated to L-Tyrosine.

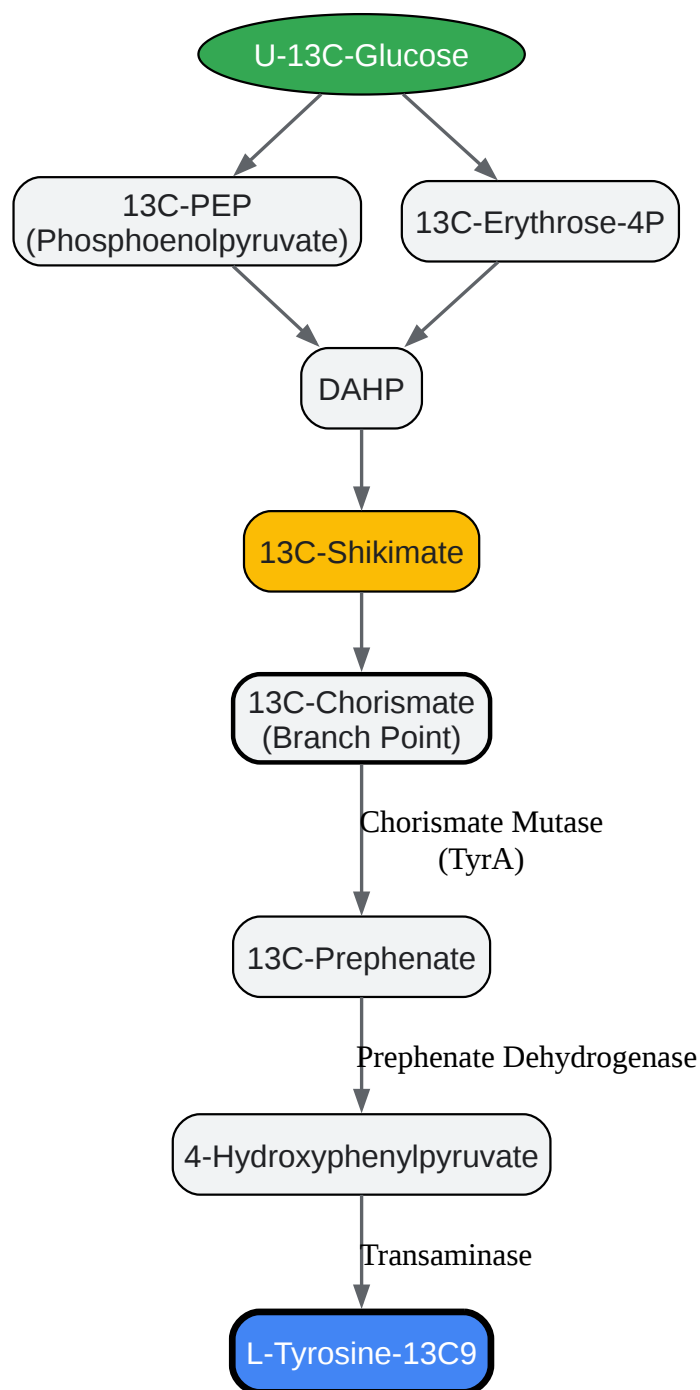


Figure 2: Biosynthetic flow from 13C-Glucose to L-Tyrosine-13C9 via the Shikimate pathway.

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Fermentation Protocol (E. coli)

To produce **L-Tyrosine-13C9** efficiently, engineered E. coli strains (e.g., aroF feedback-resistant mutants) are used to prevent product inhibition.

Step-by-Step Workflow:

- Inoculum Preparation: E. coli auxotrophs are cultured in minimal media (M9) containing
-Glucose.
- Fed-Batch Fermentation:
 - Media: M9 Minimal Salts +
-Glucose (Cost-critical component).
 - pH Control: Maintained at 7.0 using
(can use
here for dual labeling).
 - Induction: IPTG addition if using plasmid-based overexpression (e.g., tyrA).
- Harvest: Cells are harvested when tyrosine precipitates or reaches maximum titer (tyrosine has low solubility, often precipitating in the broth).

Downstream Processing & Purification[7][8]

The purification of **L-Tyrosine-13C9** is challenging due to its low water solubility and the need to separate it from cell biomass without isotopic dilution.

Purification Workflow

- Acid Solubilization (Critical Step): Unlike standard proteins, tyrosine crystals in the broth are solubilized by lowering pH to <1.5 (using HCl). This is preferred over alkaline lysis (pH >11) which can cause oxidation (browning) and degradation.

- Biomass Removal: Centrifugation or microfiltration removes cell debris while Tyrosine-13C9 remains in the acidic supernatant.
- Ion Exchange Chromatography (IEX):
 - Resin: Strong Cation Exchange (e.g., Dowex 50W).
 - Loading: Acidic supernatant is loaded; Tyrosine binds.
 - Elution: Eluted with
.
- Isoelectric Crystallization: The eluate is adjusted to pH 5.66 (Tyrosine's pI). **L-Tyrosine-13C9** precipitates as white crystals.
- Recrystallization: Final polishing to achieve >99% chemical purity.

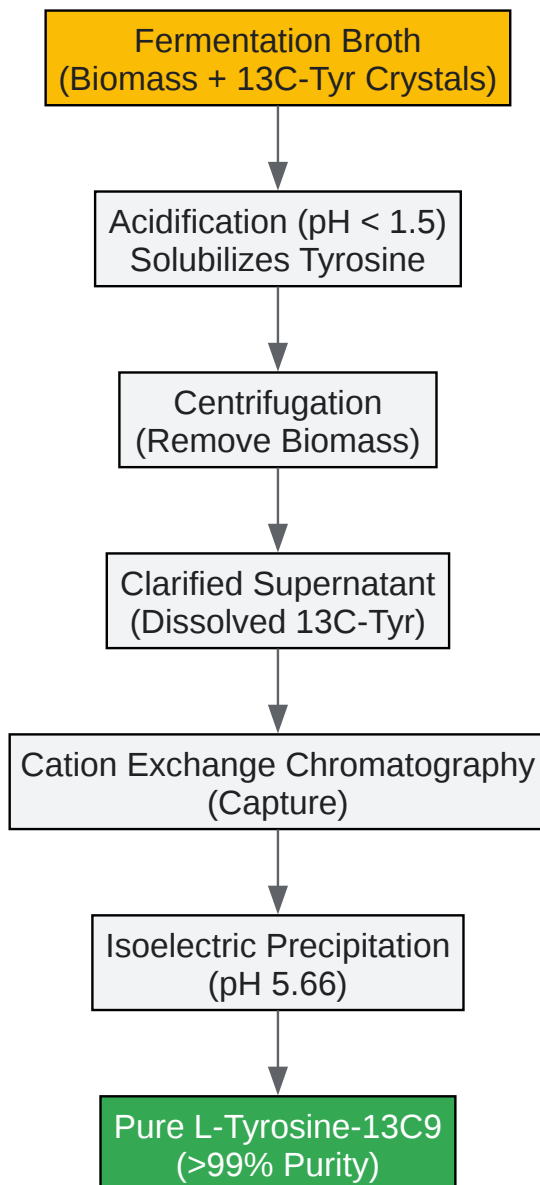


Figure 3: Downstream processing workflow for pharmaceutical-grade L-Tyrosine-13C9.

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Applications in Drug Development[1]

Quantitative Proteomics (SILAC)

Stable Isotope Labeling by Amino acids in Cell culture (SILAC) is the primary application. Cells grown in media containing **L-Tyrosine-13C9** incorporate the label into all newly synthesized

proteins.

- Mechanism: Mass spectrometry detects the +9 Da shift in tyrosine-containing peptides.
- Utility: Allows relative quantification of protein expression changes between drug-treated and control samples.

Biomolecular NMR

In protein NMR, uniformly labeled tyrosine allows for the assignment of aromatic side chains. The

coupling constants provide structural constraints regarding the ring dynamics and interaction with ligands/drugs.

References

- Cambridge Isotope Laboratories.L-Tyrosine (13C9, 99%) Product Specifications and Applications in Proteomics.
- MedChemExpress.**L-Tyrosine-13C9**: Technical Data and Solubility Information.
- Cayman Chemical.**L-Tyrosine-13C9**,15N Product Insert and Mass Spectrometry Standards.
- National Institutes of Health (NIH).The Shikimate Pathway: Gateway to Metabolic Diversity and Aromatic Amino Acid Biosynthesis.
- TargetMol.**L-Tyrosine-13C9** Chemical Properties and Stability Data.
- PubChem.**L-Tyrosine-13C9** Compound Summary (CID 16213583).

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. pnas.org \[pnas.org\]](https://www.pnas.org)
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